

CH1055 vs. NIR-I Dyes: A Comparative Guide for In Vivo Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CH1055

Cat. No.: B12422057

[Get Quote](#)

In the rapidly advancing field of in vivo optical imaging, the choice of fluorescent probe is paramount to achieving high-resolution, deep-tissue visualization. While traditional Near-Infrared-I (NIR-I) dyes have been instrumental, the emergence of probes in the second near-infrared window (NIR-II), such as **CH1055**, offers significant advantages. This guide provides a detailed, data-driven comparison of **CH1055** against common NIR-I dyes, specifically Indocyanine Green (ICG) and IRDye 800CW, to assist researchers, scientists, and drug development professionals in selecting the optimal agent for their experimental needs.

Executive Summary

CH1055 is a small-molecule NIR-II fluorophore that operates in the 1000-1700 nm window, a range that affords deeper tissue penetration and higher signal-to-background ratios compared to the 700-900 nm range of NIR-I dyes.[1] Experimental evidence demonstrates that while **CH1055** has a lower intrinsic quantum yield, its performance in vivo for applications like lymphatic mapping and tumor imaging is superior to the clinically approved NIR-I dye, ICG.[2] [3] This enhanced performance is attributed to the reduced photon scattering and minimal tissue autofluorescence in the NIR-II window. Furthermore, **CH1055**'s rapid renal excretion profile presents a significant advantage for clinical translation by minimizing potential long-term toxicity.[2][4]

Photophysical and Physicochemical Properties

The fundamental characteristics of a fluorescent dye dictate its suitability for in vivo applications. The following table summarizes the key properties of **CH1055**, ICG, and IRDye 800CW.

Property	CH1055	Indocyanine Green (ICG)	IRDye 800CW
Spectral Range	NIR-II	NIR-I	NIR-I
Excitation Max (λ_{ex})	~808 nm[5]	~787 nm[6]	~774 nm
Emission Max (λ_{em})	~1055 nm[5]	~815 nm (with tail >1000 nm)[6]	~789 nm
Quantum Yield (Φ)	0.3% (in water)	Highly variable: ~2.9% (water), 8.6% (TCB), 14% (FBS/Blood)	~9%
Molar Extinction Coefficient (ϵ)	Not available in searched literature	~223,000 M ⁻¹ cm ⁻¹ [6]	~240,000 M ⁻¹ cm ⁻¹
Molecular Weight (MW)	~970 Da[4][5]	~775 Da[6]	~1003 Da (carboxylate)
Excretion Pathway	Rapid renal clearance (~90% in 24h)[2][4]	Hepatic clearance[3]	Renal and hepatobiliary
Photostability	More stable than ICG	Prone to photodegradation	Generally considered stable

In Vivo Performance Comparison

Real-world performance is the ultimate test for any in vivo imaging agent. Comparative studies have highlighted the practical advantages of **CH1055**'s NIR-II emission.

Performance Metric	CH1055-PEG	Indocyanine Green (ICG)	Key Advantage of CH1055
Application	Sentinel Lymph Node (SLN) Mapping	Sentinel Lymph Node (SLN) Mapping	Higher resolution and SBR
Signal-to-Background Ratio (SBR)	~2x higher than ICG for lymph nodes[3]	Lower SBR due to NIR-I scattering[3]	Clearer delineation of lymphatic structures
Tumor-to-Normal Tissue Ratio (T/NT)	T/NT ratio > 5 after 24h[3]	Low tumor uptake[3]	Enhanced tumor visualization and guided surgery[2]
Tissue Penetration	Detected at depths of ~4 mm (brain tumor) [2]	Limited to shallower depths (~2 cm)	Ability to visualize deeper structures

Experimental Protocols

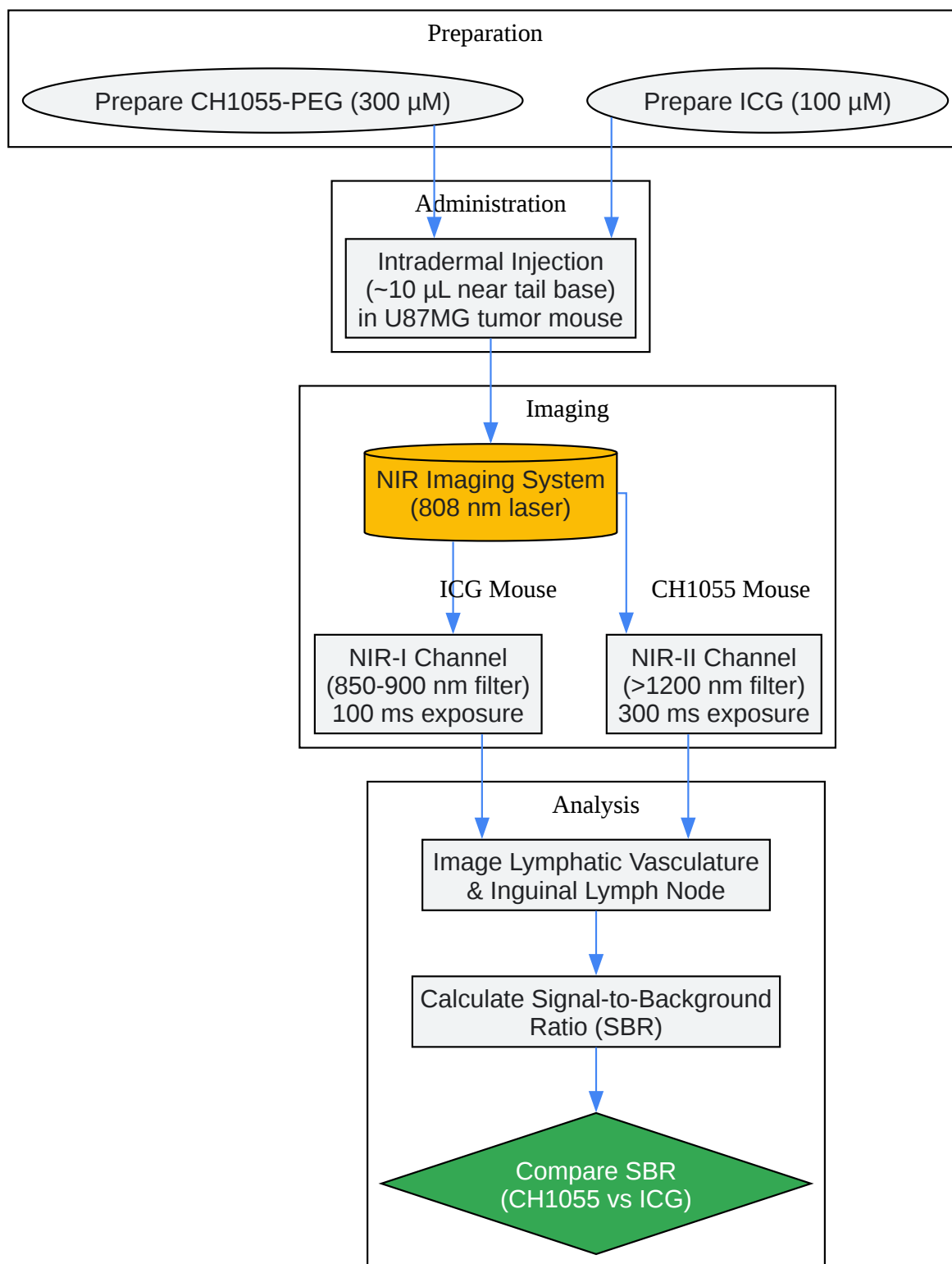
Detailed methodologies are crucial for reproducing and building upon published findings. Below are summaries of experimental protocols used in comparative studies.

Protocol 1: Comparative Sentinel Lymph Node (SLN) Mapping in Mice

This protocol outlines the methodology used to compare the lymphatic imaging capabilities of **CH1055-PEG** and ICG.

- Animal Model: Immunodeficient nude mice bearing xenograft U87MG tumors on the shoulder.[3]
- Probe Preparation & Injection:
 - CH1055-PEG**: 300 μ M solution. A ~10 μ L intradermal injection is administered near the base of the tail.[3]
 - ICG: 100 μ M solution. A ~10 μ L intradermal injection is administered similarly.[3]
- Imaging System:

- A custom-built NIR-II imaging system equipped with an 808 nm diode laser for excitation.
- For **CH1055**-PEG (NIR-II): A >1200 nm long-pass filter is used for emission collection.[3]
- For ICG (NIR-I): An 850–900 nm bandpass filter is used for emission collection.[3]
- Image Acquisition:
 - Imaging of the inguinal lymph node and collecting lymphatic vasculature is performed immediately post-injection.
 - Exposure Time: 300 ms for **CH1055**-PEG; 100 ms for ICG.[3]
- Analysis: The signal-to-background ratio (SBR) of the lymph nodes is calculated and compared between the two agents.



[Click to download full resolution via product page](#)

Workflow for comparative lymphatic mapping.

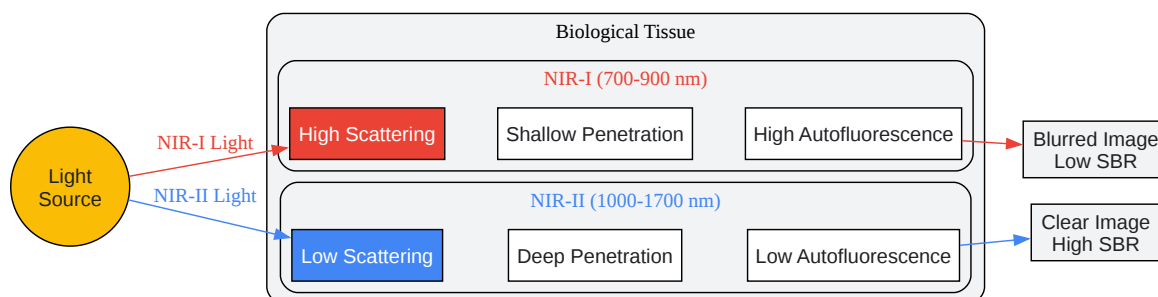
Protocol 2: Targeted Tumor Imaging and Guided Surgery

This protocol describes the use of an antibody-conjugated **CH1055** probe for targeted tumor imaging.

- Animal Model: Nude mice with subcutaneous SAS (squamous cell carcinoma) xenografts, which have high EGFR expression.
- Probe Preparation & Injection:
 - **CH1055** is conjugated to an anti-EGFR Affibody.
 - An intravenous injection of the **CH1055**-affibody conjugate (60 µg) is administered.
- Imaging System: NIR-II imaging system with an 808 nm laser and a long-pass filter suitable for collecting emission >1000 nm.
- Image Acquisition:
 - Fluorescence images are acquired at multiple time points post-injection (e.g., 1h, 6h, 24h) to monitor tumor uptake and clearance.
- Image-Guided Surgery: At a time point of high tumor-to-background ratio (e.g., 24h), the NIR-II imaging system is used to guide the surgical resection of the tumor.
- Analysis: The tumor-to-normal tissue (T/NT) ratio is calculated at various time points to quantify targeting efficiency. Post-surgical imaging confirms complete tumor removal.

The NIR-II Advantage: Deeper Penetration and Higher Resolution

The superior performance of **CH1055** in vivo is fundamentally linked to the optical properties of biological tissues in the NIR-II window. Compared to the NIR-I region, light in the 1000-1700 nm range experiences significantly less scattering by tissues and is less absorbed by endogenous chromophores like water and hemoglobin. This results in photons penetrating deeper into the tissue and a reduction in autofluorescence, leading to images with much higher clarity and contrast.



[Click to download full resolution via product page](#)

Advantages of NIR-II over NIR-I imaging.

Conclusion

CH1055 represents a significant advancement in fluorescent probes for in vivo imaging. Its NIR-II emission properties directly translate to superior imaging quality, characterized by deeper tissue penetration and higher signal-to-background ratios when compared to established NIR-I dyes like ICG. While its quantum yield is lower, the optical advantages of the NIR-II window more than compensate, enabling clearer visualization of complex biological structures. Coupled with its rapid renal clearance and suitability for targeted molecular imaging, **CH1055** is a powerful tool for preclinical research with strong potential for future clinical translation in diagnostics and image-guided surgery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jk-sci.com [jk-sci.com]

- [2. A small-molecule dye for NIR-II imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A high quantum yield molecule-protein complex fluorophore for near-infrared II imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. apexbt.com \[apexbt.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [CH1055 vs. NIR-I Dyes: A Comparative Guide for In Vivo Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422057/docs#ch1055-vs-nir-i-dyes-a-comparative-guide-for-in-vivo-imaging\]](https://www.benchchem.com/product/b12422057/docs#ch1055-vs-nir-i-dyes-a-comparative-guide-for-in-vivo-imaging)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check